

# Physical and chemical properties of 1-Adamantan-1-yl-propan-2-one

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 1-Adamantan-1-yl-propan-2-one

Cat. No.: B011686

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## An In-depth Technical Guide on 1-Adamantan-1-yl-propan-2-one

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Adamantan-1-yl-propan-2-one**, a ketone derivative of the highly stable and rigid adamantane cage structure, is a compound of interest in synthetic and medicinal chemistry. The unique three-dimensional structure of the adamantyl group imparts specific physicochemical properties to the molecule, influencing its reactivity, lipophilicity, and potential biological interactions. This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-Adamantan-1-yl-propan-2-one**, along with available experimental details.

### Physical and Chemical Properties

The adamantane moiety significantly influences the physical characteristics of this propanone derivative, resulting in a compound with a notable boiling point and solubility in organic solvents.

### Data Presentation

| Property          | Value                                  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>13</sub> H <sub>20</sub> O      | [1]       |
| Molecular Weight  | 192.3 g/mol                            | [1]       |
| Appearance        | Colorless liquid (at room temperature) |           |
| Boiling Point     | 102-104 °C at 2.2 mmHg                 |           |
| Solubility        | Soluble in various organic solvents    |           |
| Melting Point     | Not available                          |           |
| Density           | Not available                          |           |

## Chemical Reactivity

The chemical behavior of **1-Adamantan-1-yl-propan-2-one** is characterized by reactions of the ketone functional group, with the adamantyl group providing steric hindrance and influencing reaction pathways.

## Willgerodt–Kindler Reaction

A significant chemical transformation involving **1-Adamantan-1-yl-propan-2-one** is the Willgerodt–Kindler reaction. This reaction involves the treatment of the ketone with sulfur and a secondary amine, typically morpholine, to yield a thiomorpholide. Subsequent hydrolysis of the thiomorpholide produces the corresponding carboxylic acid, in this case, 2-(adamantan-1-yl)propanoic acid. This reaction provides a valuable synthetic route to adamantane-containing carboxylic acids, which are of interest in the development of new chemical entities.

The general workflow for this reaction is depicted below:

Caption: Willgerodt-Kindler Reaction Workflow.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-Adamantan-1-yl-propan-2-one** are not readily available in the public domain. The synthesis of adamantane derivatives can be complex, often requiring specific catalysts and reaction conditions.

## General Synthetic Approach (Hypothetical)

A plausible synthetic route to **1-Adamantan-1-yl-propan-2-one** could involve the reaction of an appropriate adamantyl-containing organometallic reagent with a propanoyl electrophile, or the oxidation of the corresponding secondary alcohol, 1-(1-adamantyl)propan-2-ol. The purification of the final product would likely involve column chromatography or distillation under reduced pressure.

A conceptual workflow for a potential synthesis is outlined below:

Caption: Conceptual Synthesis Workflow.

## Spectroscopic Characterization

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **1-Adamantan-1-yl-propan-2-one** is not currently available in surveyed databases. For the purpose of this guide, a logical relationship diagram illustrating the typical analytical workflow for structural elucidation is provided.

Caption: Analytical Workflow for Structural Elucidation.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activities or the involvement of **1-Adamantan-1-yl-propan-2-one** in any specific signaling pathways. The lipophilic nature of the adamantyl group suggests potential for membrane interaction and could be a starting point for the design of new bioactive molecules. Further research is required to explore the pharmacological potential of this compound.

## Conclusion

**1-Adamantan-1-yl-propan-2-one** is a molecule with defined physical and chemical properties stemming from its unique adamantane core. While some data on its reactivity is available, a comprehensive understanding of its synthesis, spectroscopic profile, and biological activity is

still lacking in the public domain. This guide serves as a summary of the current knowledge and highlights the areas where further research is needed to fully characterize this intriguing compound for potential applications in drug discovery and development.

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## References

- 1. PubChemLite - 1-(adamantan-1-yl)propan-2-one (C<sub>13</sub>H<sub>20</sub>O) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Physical and chemical properties of 1-Adamantan-1-yl-propan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011686#physical-and-chemical-properties-of-1-adamantan-1-yl-propan-2-one]

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